

Personal protective equipment for handling Cadmium chloride hemi(pentahydrate)

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Compound of Interest

Compound Name: Cadmium chloride
hemi(pentahydrate)

Cat. No.: B1256902

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Standard Operating Procedure: Handling Cadmium Chloride Hemi(pentahydrate)

This document provides essential safety and logistical guidance for the handling and disposal of **Cadmium chloride hemi(pentahydrate)** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to minimize risks associated with this highly toxic and carcinogenic substance.

Immediate Safety Information: Hazard Overview

Cadmium chloride hemi(pentahydrate) is a highly hazardous substance with severe acute and chronic health effects. It is classified as:

- Acutely Toxic: Toxic if swallowed and fatal if inhaled.[1]
- Carcinogenic: May cause cancer.[1][2][3] The International Agency for Research on Cancer (IARC) classifies cadmium and its compounds as Group 1: Carcinogenic to humans.[3]
- Mutagenic: May cause genetic defects.[1][2]
- Reproductive Toxin: May damage fertility or the unborn child.[1][2]

- Organ Toxicant: Causes damage to organs, primarily the kidneys and respiratory system, through prolonged or repeated exposure.[\[2\]](#)[\[4\]](#)
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)

Immediate medical attention is required for any significant exposure.[\[1\]](#)[\[4\]](#)

Exposure Control and Personal Protective Equipment (PPE)

All work with **Cadmium chloride hemi(pentahydrate)** must be conducted in a designated area, within a certified chemical fume hood or other approved containment system to minimize inhalation exposure.[\[4\]](#)[\[5\]](#) Facilities must be equipped with an emergency eyewash station and a safety shower.[\[4\]](#)[\[6\]](#)

The following table summarizes the minimum required PPE for handling this compound.

Protection Type	Specification	Rationale
Respiratory	NIOSH-approved N100 or P3 particulate respirator for any operations that may generate dust.[5][7] A full-face supplied air respirator should be used if it's the sole means of protection.[5][7]	Protects against the inhalation of dust, which can be fatal.[1]
Eye & Face	Chemical safety goggles.[6][8] A face shield may be required for splash hazards.[7]	Prevents eye irritation and potential burns from contact.[6]
Hand	Impervious gloves (e.g., Nitrile rubber).[6][9] Gloves must be inspected before use and removed properly to avoid skin contact.[7]	Prevents skin irritation and absorption of the chemical.[6]
Body	A standard, fully-buttoned lab coat is the minimum requirement.[8][9] For large quantities or spill cleanup, a complete chemical-resistant suit is necessary.[7][8]	Protects against contamination of skin and personal clothing. [6]

Occupational Exposure Limits

Workplace exposure should be kept below the established limits. Monitoring may be required to ensure compliance.

Organization	Limit Type	Value
OSHA (PEL)	8-hour Time-Weighted Average	0.005 mg/m ³ [10]
ACGIH (TLV)	8-hour Time-Weighted Average	0.01 mg/m ³ (total particulate) [10] [11]
NIOSH (REL)	Recommended Exposure Limit	Lowest feasible concentration [10]
NIOSH (IDLH)	Immediately Dangerous to Life or Health	9 mg/m ³ [10] [11]

Operational Plan: Step-by-Step Handling Protocol

4.1. Preparation and Handling

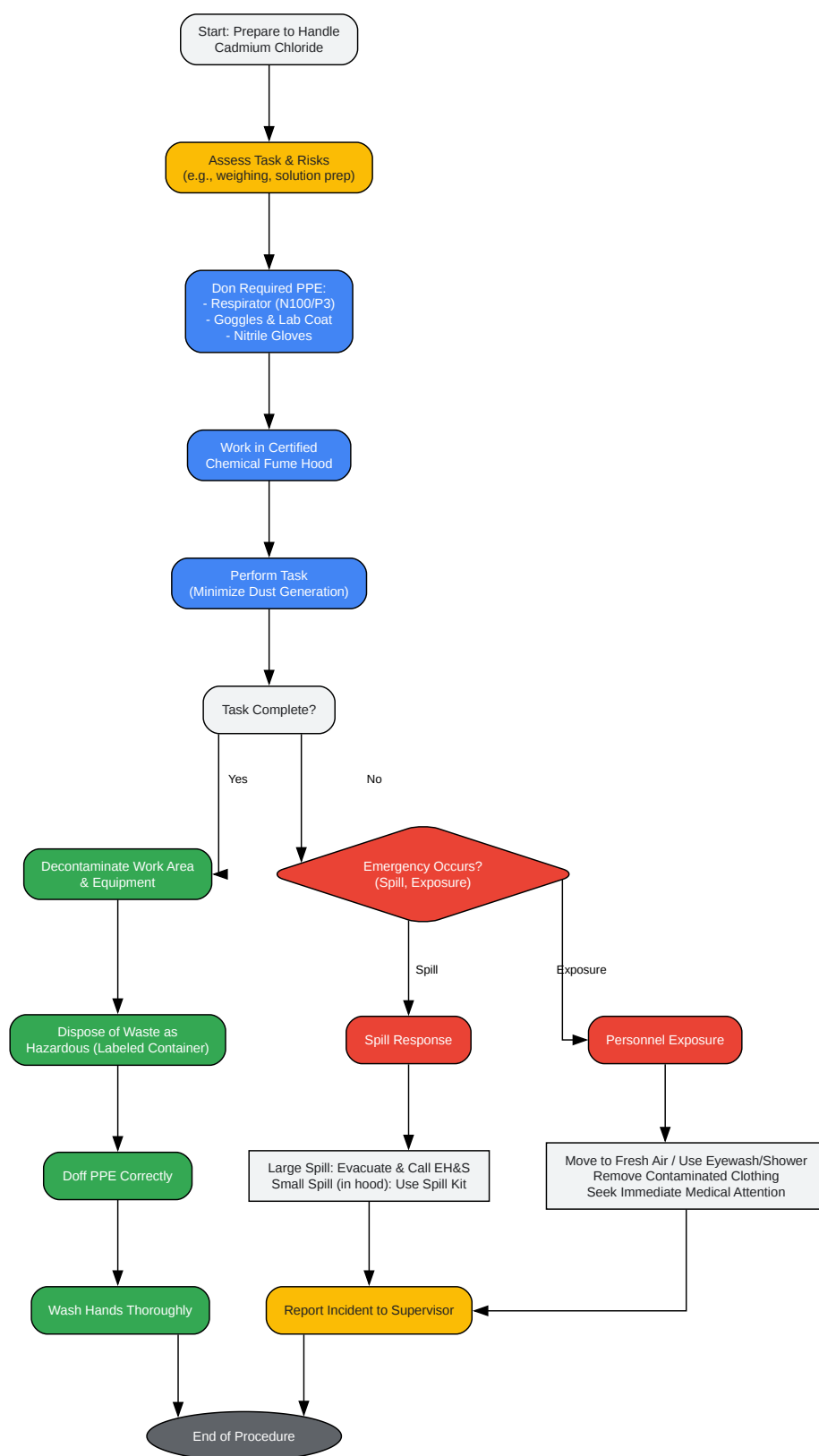
- Designate Area: Cordon off and clearly label the designated area for handling Cadmium chloride.
- Engineering Controls: Ensure the chemical fume hood is operational and certified before beginning work.
- Don PPE: Put on all required PPE as specified in Section 2.
- Handling: Handle the chemical with extreme caution, minimizing the creation of dust.[\[4\]](#)[\[6\]](#) Use tools and techniques that prevent aerosolization.
- Hygiene: Do not eat, drink, or smoke in the designated area.[\[1\]](#)[\[5\]](#) Wash hands thoroughly with soap and water immediately after handling is complete and before leaving the laboratory.[\[2\]](#)[\[7\]](#)

4.2. Storage

- Store **Cadmium chloride hemi(pentahydrate)** in a tightly closed, properly labeled container.[\[1\]](#)[\[8\]](#)
- The storage location must be a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[11\]](#)

- The storage area must be locked and accessible only to authorized personnel.[1][8]

Workflow for Safe Handling and Emergency Response



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Caption: Workflow for handling Cadmium chloride and responding to emergencies.

Emergency and Disposal Plan

5.1. Spill Management

- Small Spill (within a fume hood): Trained personnel wearing full PPE should use a spill kit to gently moisten the spilled material or use a HEPA-filtered vacuum for cleanup to avoid generating dust.[3][10] Collect the material in a sealed, labeled container for hazardous waste disposal.[3]
- Large Spill (outside of a fume hood): Immediately evacuate the area and secure access.[3] Alert colleagues and contact your institution's Environmental Health & Safety (EH&S) office or local emergency services.[3][9] Do not attempt to clean it up yourself.[9]

5.2. First Aid for Exposure

- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, administer artificial respiration (avoiding mouth-to-mouth) and seek immediate medical attention.[4][8]
- Skin Contact: Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[4][6] Seek medical attention.[4]
- Eye Contact: Immediately flush eyes with large amounts of water at an emergency eyewash station for at least 15 minutes, lifting the upper and lower eyelids.[4][6] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4] If the person is conscious, rinse their mouth with water.[4] Call a poison control center or seek immediate medical attention.[1]

5.3. Disposal Plan

- Waste Classification: All **Cadmium chloride hemi(pentahydrate)** waste, including empty containers and contaminated materials (e.g., gloves, wipes, absorbent pads), must be treated as hazardous waste.[4][6]
- Collection: Collect all waste in a clearly labeled, sealed, and chemically compatible container.[5]

- Disposal: Arrange for disposal through a licensed professional hazardous waste disposal service.[5][7] Do not dispose of this material down the drain or in regular trash. Adhere to all local, state, and federal regulations for hazardous waste disposal.[5]

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